

An In-depth Technical Guide to the Radiological Properties of Selenium-79

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Selenium-79

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Introduction

Selenium-79 (Se-79) is a long-lived radionuclide of significant interest in the fields of nuclear waste management, environmental science, and radiological safety. As a fission product generated within nuclear reactors, its extended half-life and potential for environmental mobility necessitate a thorough understanding of its radiological characteristics. This technical guide provides a comprehensive overview of the core radiological properties of **Selenium-79**, detailed experimental methodologies for its quantification, and an assessment of its radiological hazards.

Core Radiological Properties

Selenium-79 is characterized by its long half-life and its decay via pure beta emission. It is one of only seven long-lived fission products found in spent nuclear fuel.^[1] The primary radiological properties of **Selenium-79** are summarized in the table below.

Property	Value	Reference(s)
Half-life ($t_{1/2}$)	$3.27 \pm 0.28 \times 10^5$ years	[1]
Decay Mode	Beta (β^-) decay (100%)	[1]
Maximum Beta Energy ($E_{\beta\text{max}}$)	151.046 ± 1.659 keV	[1]
Mean Beta Energy	52.9 keV	
Decay Product	Bromine-79 (^{79}Br) (stable)	[1]
Specific Activity	5.1×10^8 Bq/g	[1]
Fission Yield (^{235}U)	~0.04%	[1]
Spin and Parity	7/2+	

Production and Occurrence

Selenium-79 is primarily produced as a fission product in nuclear reactors.[2] It is a component of spent nuclear fuel and the high-level radioactive waste generated from reprocessing this fuel.[1] Due to its low fission yield, it is present in relatively small quantities compared to other fission products.

Experimental Protocols

Accurate quantification of **Selenium-79** is crucial for waste characterization and environmental monitoring. Due to its low-energy beta emission and the presence of interfering radionuclides in nuclear waste, its measurement requires sophisticated radiochemical separation and analytical techniques.

Determination of Selenium-79 Half-life

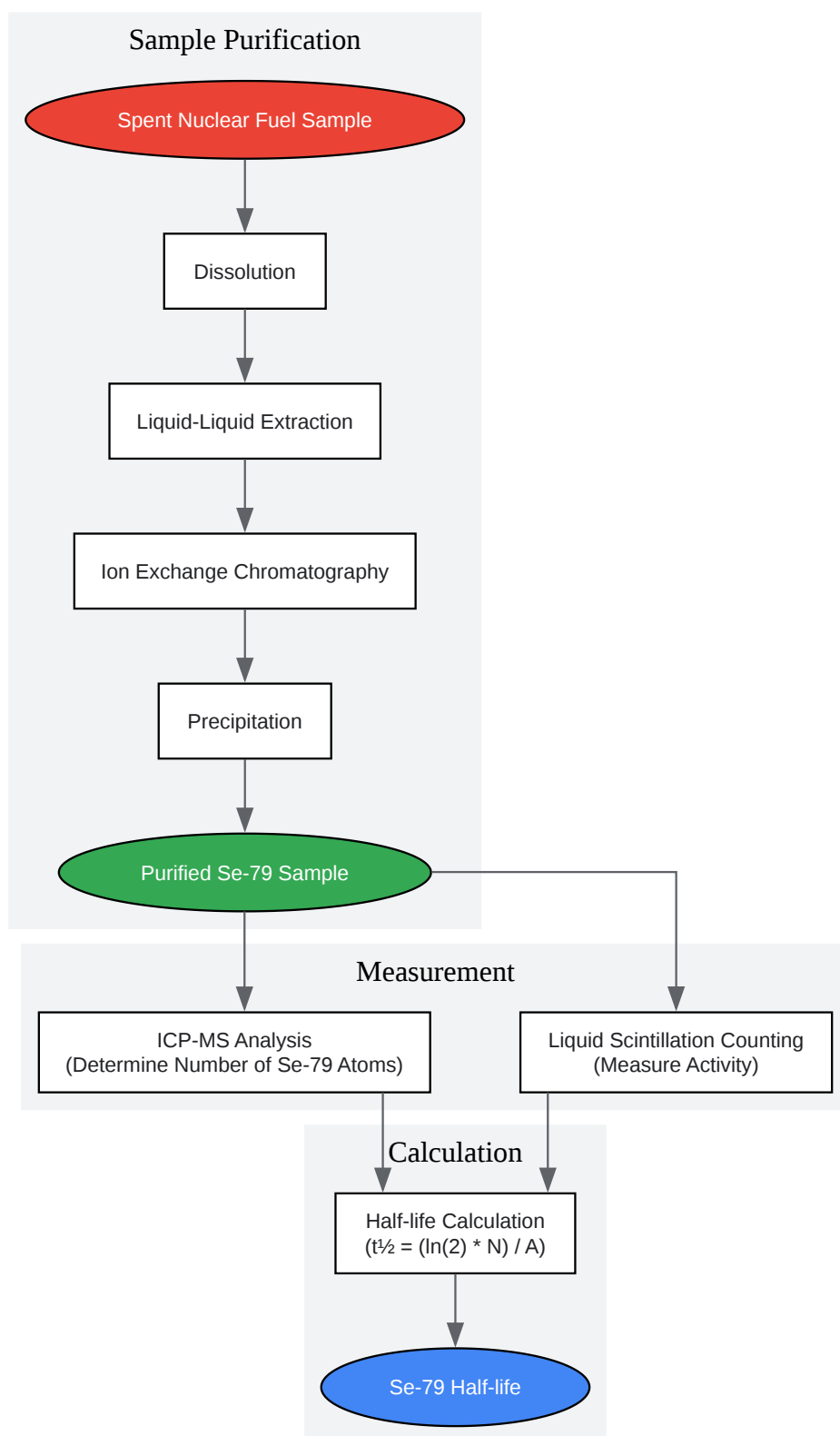
The half-life of **Selenium-79** has been determined with increasing accuracy over the years. A robust method involves the combination of Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) for determining the number of Se-79 atoms (concentration) and Liquid Scintillation Counting (LSC) for measuring its activity.

Methodology:

- Sample Preparation and Purification:
 - **Selenium-79** is isolated from a sample matrix, such as a solution from dissolved spent nuclear fuel.
 - A multi-step purification process is employed to remove interfering radionuclides and isobaric interferences (e.g., ^{79}Br). This typically involves:
 - Liquid-liquid extraction: To selectively extract selenium from the bulk of the sample matrix.
 - Ion exchange chromatography: To further purify selenium from other contaminants.[\[3\]](#)[\[4\]](#)
 - Precipitation: Selenium is often precipitated as elemental selenium to concentrate it and remove soluble impurities.[\[5\]](#)
- Concentration Measurement by ICP-MS:
 - The purified selenium sample is introduced into an ICP-MS.
 - The instrument is calibrated using selenium standards of known concentrations.
 - The number of Se-79 atoms in the sample is determined with high precision. Electrothermal vaporization (ETV) can be coupled with ICP-MS to enhance sensitivity and reduce interferences.[\[4\]](#)
- Activity Measurement by Liquid Scintillation Counting (LSC):
 - An aliquot of the purified **Selenium-79** sample is mixed with a liquid scintillation cocktail.
 - The cocktail emits light pulses when it interacts with the beta particles emitted by Se-79.
 - A liquid scintillation counter detects and counts these light pulses, providing a measure of the sample's activity (disintegrations per unit time).

- Gamma-ray spectrometry is often performed prior to LSC to ensure the absence of any gamma-emitting impurities that could interfere with the measurement.[3][4]
- Half-life Calculation:
 - The half-life ($t_{1/2}$) is calculated using the following equation: $t_{1/2} = (\ln(2) * N) / A$ where:
 - $\ln(2)$ is the natural logarithm of 2 (approximately 0.693)
 - N is the number of Se-79 atoms determined by ICP-MS
 - A is the activity of the sample in Becquerels (Bq) determined by LSC

The following diagram illustrates the workflow for the experimental determination of the half-life of **Selenium-79**.



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Workflow for the determination of the half-life of **Selenium-79**.

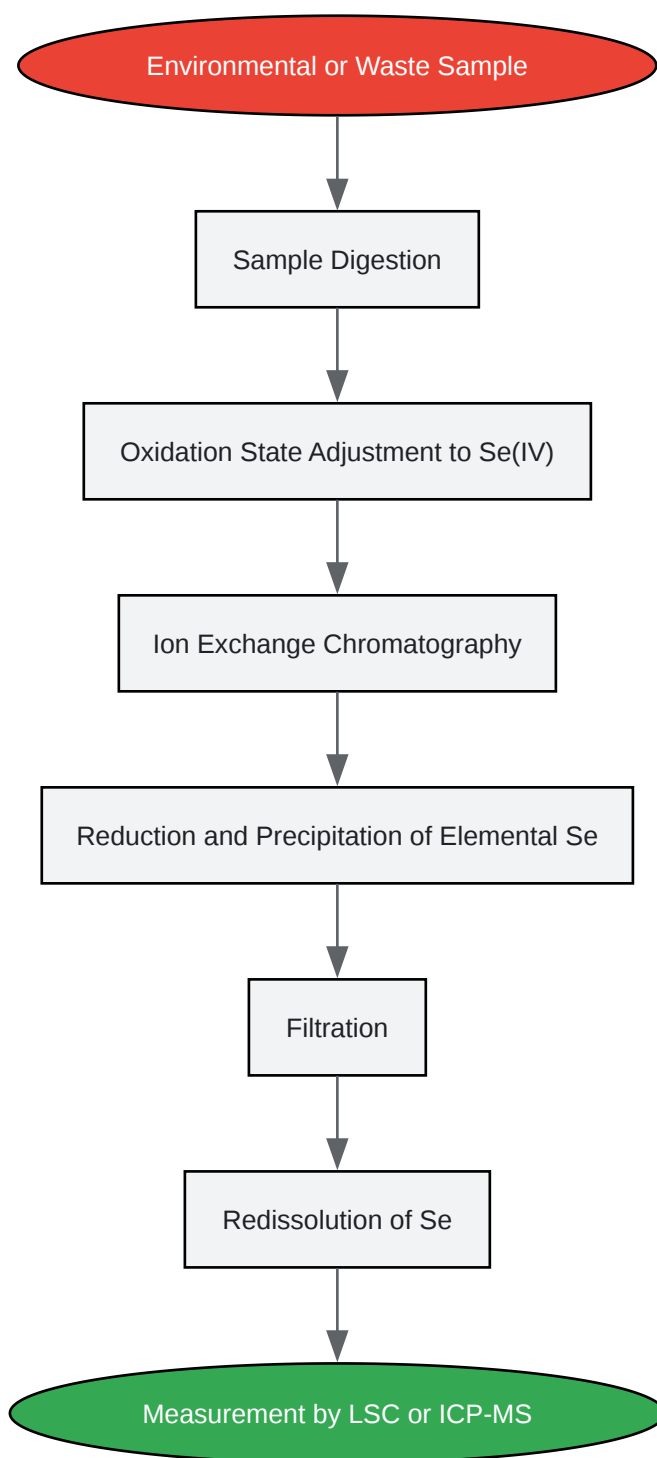
Radiochemical Separation for Environmental and Waste Samples

The determination of **Selenium-79** in environmental and nuclear waste samples requires a robust separation protocol to isolate it from a complex matrix containing numerous other radionuclides.

Methodology:[5]

- **Sample Digestion:** Solid samples are first digested, often using microwave-assisted acid digestion, to bring the selenium into a liquid phase.
- **Oxidation State Adjustment:** The oxidation state of selenium is adjusted to Se(IV) (selenite), as this form is suitable for subsequent separation steps.
- **Initial Cleanup:** For high-salt matrices, an initial precipitation of elemental selenium can be performed to reduce the overall salt content.
- **Ion Exchange Chromatography:** The sample is passed through a series of ion exchange resins to remove interfering cations and anions. A strongly basic anion exchanger followed by a strongly acidic cation exchanger is a common approach.
- **Precipitation:** Selenium is then reduced to its elemental form (Se^0), which is insoluble and can be separated by filtration. Hydroxylamine hydrochloride is a common reducing agent.
- **Final Preparation for Counting:** The precipitated elemental selenium is redissolved and prepared in a suitable matrix for measurement by LSC or ICP-MS.

The following diagram outlines the key steps in the radiochemical separation of **Selenium-79**.



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Workflow for the radiochemical separation of **Selenium-79**.

Radiological Hazard Assessment

The radiological hazard of **Selenium-79** is primarily due to internal exposure, as it is a pure beta emitter and does not pose a significant external radiation risk.^[2] Once ingested or inhaled, it can be incorporated into biological systems.

Dose Coefficients

Dose coefficients, which relate the intake of a radionuclide to the resulting effective dose, are essential for assessing the radiological risk. These coefficients are published by organizations such as the International Commission on Radiological Protection (ICRP).

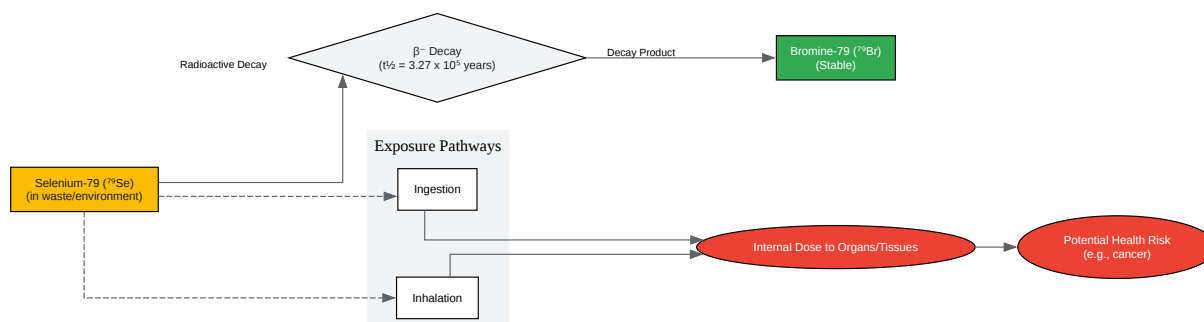
Ingestion Dose Coefficients for Members of the Public

Age Group	Effective Dose Coefficient (Sv/Bq)
3 months	1.9E-08
1 year	1.4E-08
5 years	4.1E-09
10 years	2.9E-09
15 years	4.1E-08
Adult	2.8E-08
Source: Corrigenda to ICRP Publication 119 ^[6]	

Inhalation Risk Coefficients for Members of the Public

Absorption Type	Mortality Risk Coefficient (risk/Bq)	Morbidity Risk Coefficient (risk/Bq)
Fast (F)	6.30E-11	8.99E-11
Moderate (M)	2.25E-10	2.50E-10
Slow (S)	5.05E-10	5.39E-10
Source: Federal Guidance Report No. 13 ^[7]		

The following diagram illustrates the decay of **Selenium-79** and its relevance to radiological dose.



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Decay pathway of **Selenium-79** and its relation to radiological exposure.

Conclusion

Selenium-79 is a radionuclide of considerable importance for the long-term safety assessment of nuclear waste repositories. Its long half-life, pure beta decay, and potential for environmental mobility require careful consideration. The experimental protocols outlined in this guide, combining radiochemical separation with sensitive analytical techniques like ICP-MS and LSC, are essential for its accurate quantification. The provided dose coefficients are fundamental for evaluating its potential radiological impact on human health. A thorough understanding of these radiological properties is paramount for researchers, scientists, and professionals involved in nuclear waste management, environmental monitoring, and drug development where radionuclide contamination may be a concern.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Radiological Properties of Selenium-79]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1240439#radiological-properties-of-selenium-79]

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